

4'-Bromo-biphenyl-3-carboxylic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Bromo-biphenyl-3-carboxylic acid

Cat. No.: B1332676

[Get Quote](#)

An In-depth Technical Guide on 4'-Bromo-biphenyl-3-carboxylic Acid

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This document provides a concise technical overview of **4'-Bromo-biphenyl-3-carboxylic acid**, focusing on its molecular formula and weight.

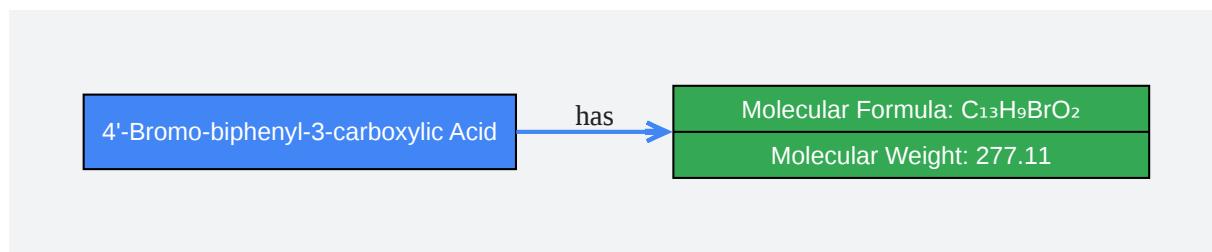
Quantitative Data Summary

The essential molecular data for **4'-Bromo-biphenyl-3-carboxylic acid** is presented in the table below for straightforward reference and comparison.

Parameter	Value
Molecular Formula	C ₁₃ H ₉ BrO ₂ [1] [2]
Molecular Weight	277.11 g/mol [1] [3] [4] [5]
Alternate Name	3-(4-bromophenyl)benzoic acid [1] [2]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Caption: Molecular properties of **4'-Bromo-biphenyl-3-carboxylic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4'-Bromobiphenyl-3-carboxylic acid - CAS:885951-66-6 - Sunway Pharm Ltd [3wpharm.com]
- 2. PubChemLite - 4'-bromo-biphenyl-3-carboxylic acid (C₁₃H₉BrO₂) [pubchemlite.lcsb.uni.lu]
- 3. calpaclab.com [calpaclab.com]
- 4. scbt.com [scbt.com]
- 5. store.p212121.com [store.p212121.com]
- To cite this document: BenchChem. [4'-Bromo-biphenyl-3-carboxylic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1332676#4-bromo-biphenyl-3-carboxylic-acid-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com